

A Researcher's Guide to CPEB1 Antibody Validation for Western Blotting

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Compound of Interest

CPEB1 Human Pre-designed
siRNA Set A

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Choosing the Right Tool for Robust Protein Detection

For researchers in cellular and molecular biology, particularly those investigating translational control, synaptic plasticity, and cell cycle regulation, the accurate detection of Cytoplasmic Polyadenylation Element Binding Protein 1 (CPEB1) is crucial. Western blotting remains a cornerstone technique for this purpose, but its success hinges on the specificity and sensitivity of the primary antibody. This guide provides a comparative overview of commercially available CPEB1 antibodies validated for Western blotting, supported by experimental data and detailed protocols to aid in the selection of the most suitable reagent for your research needs.

Comparison of Commercially Available CPEB1 Antibodies

The following table summarizes key features of several commercially available CPEB1 antibodies that have been validated for use in Western blotting. This information has been compiled from manufacturer datasheets and available publications.



Antibody Name/Cat alog #	Manufact urer	Host Species	Clonality	Validated Species Reactivity	Immunog en	Key Validation Data/Citat ions
CPEB1 Antibody #13583[1] [2]	Cell Signaling Technology	Rabbit	Polyclonal	Human, Mouse, Rat, Monkey	Synthetic peptide correspond ing to residues surroundin g Leu170 of human CPEB1 protein.[1]	Western blot analysis of extracts from various cell lines shows a band at the expected molecular weight.[1] Cited in multiple publication s.
Anti- CPEB1 Antibody (13274-1- AP)[3]	Proteintech	Rabbit	Polyclonal	Human, Mouse, Rat	Not specified	Western blot data in various lysates is available. [3] Cited in publication s for WB, IHC, and IP.[4] Knockdow n validation data available. [3]



CPEB1 Antibody (H0006450 6-D01P)	Novus Biologicals	Rabbit	Polyclonal	Human, Mouse	Full-length human CPEB1 transfected lysate.	Western blot analysis of CPEB1 expression in transfected 293T cell line and mouse liver.
Anti- CPEB1 antibody [EPR11775 (2)] (ab181051)[5]	Abcam	Rabbit	Monoclonal	Human	Recombina nt fragment within Human CPEB1.	Validated in WB, ICC/IF, and IP. Cited in 4 publication s.[5]
CPEB1 antibody (PRS4687)	Sigma- Aldrich	Rabbit	Polyclonal	Human, Rat, Mouse	A 14 amino acid peptide from near the aminoterminus of human CPEB1.	Suitable for Western blot and ELISA.
Anti- CPEB1 Antibody (A49400) [6]	Antibodies. com	Rabbit	Polyclonal	Human, Mouse, Rat	A 14 amino acid peptide from near the amino terminus of human CPEB1.	Validated for Western blot and ELISA.



Experimental Protocols

A reliable Western blotting protocol is essential for the successful validation and use of any antibody. Below is a detailed, generalized protocol for the detection of CPEB1 in cell lysates.

I. Cell Lysate Preparation

- · Cell Culture and Lysis:
 - Culture cells to 70-80% confluency.
 - Wash cells with ice-cold Phosphate Buffered Saline (PBS).
 - Lyse cells in RIPA buffer (50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1% NP-40, 0.5% sodium deoxycholate, 0.1% SDS) supplemented with protease and phosphatase inhibitors.
 - Incubate on ice for 30 minutes with occasional vortexing.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant (lysate) to a new tube.
- Protein Quantification:
 - Determine the protein concentration of the lysate using a BCA or Bradford protein assay.

II. SDS-PAGE and Western Blotting

- Sample Preparation:
 - Mix an appropriate amount of protein lysate (20-30 μg) with 4X Laemmli sample buffer.
 - Boil the samples at 95-100°C for 5 minutes.
- Gel Electrophoresis:
 - Load the samples onto a 10% SDS-polyacrylamide gel.
 - Run the gel at 100-120V until the dye front reaches the bottom.



· Protein Transfer:

 Transfer the proteins from the gel to a PVDF or nitrocellulose membrane at 100V for 1-2 hours at 4°C.

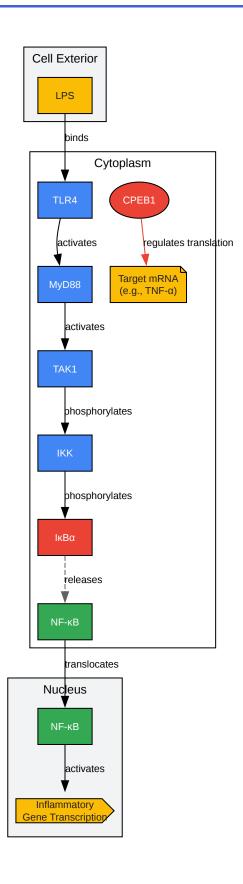
Blocking:

- Block the membrane with 5% non-fat dry milk or 5% Bovine Serum Albumin (BSA) in Tris-Buffered Saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.
- · Primary Antibody Incubation:
 - Incubate the membrane with the CPEB1 primary antibody at the manufacturer's recommended dilution in blocking buffer overnight at 4°C with gentle agitation.
- Washing:
 - Wash the membrane three times for 10 minutes each with TBST.
- Secondary Antibody Incubation:
 - Incubate the membrane with an HRP-conjugated secondary antibody (e.g., anti-rabbit IgG) diluted in blocking buffer for 1 hour at room temperature.
- · Washing:
 - Wash the membrane three times for 10 minutes each with TBST.
- · Detection:
 - Incubate the membrane with an Enhanced Chemiluminescence (ECL) substrate.
 - Visualize the bands using a chemiluminescence imaging system.

Visualizing CPEB1's Role and Experimental Design

To better understand the context in which CPEB1 is studied and the workflow for its detection, the following diagrams have been generated.

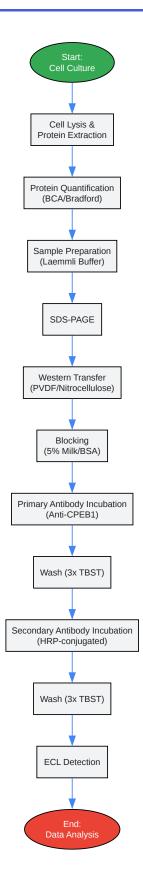




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Caption: CPEB1's role in the LPS-induced inflammatory signaling pathway.





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Caption: Experimental workflow for Western blotting of CPEB1.



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